

where is methyl cinnamate found in nature

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Compound Focus: Methyl Cinnamate

CAS No.: 1754-62-7

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Natural Occurrence of Methyl Cinnamate

The table below summarizes the key plant sources and the typical concentration ranges of **methyl cinnamate** found in their essential oils.

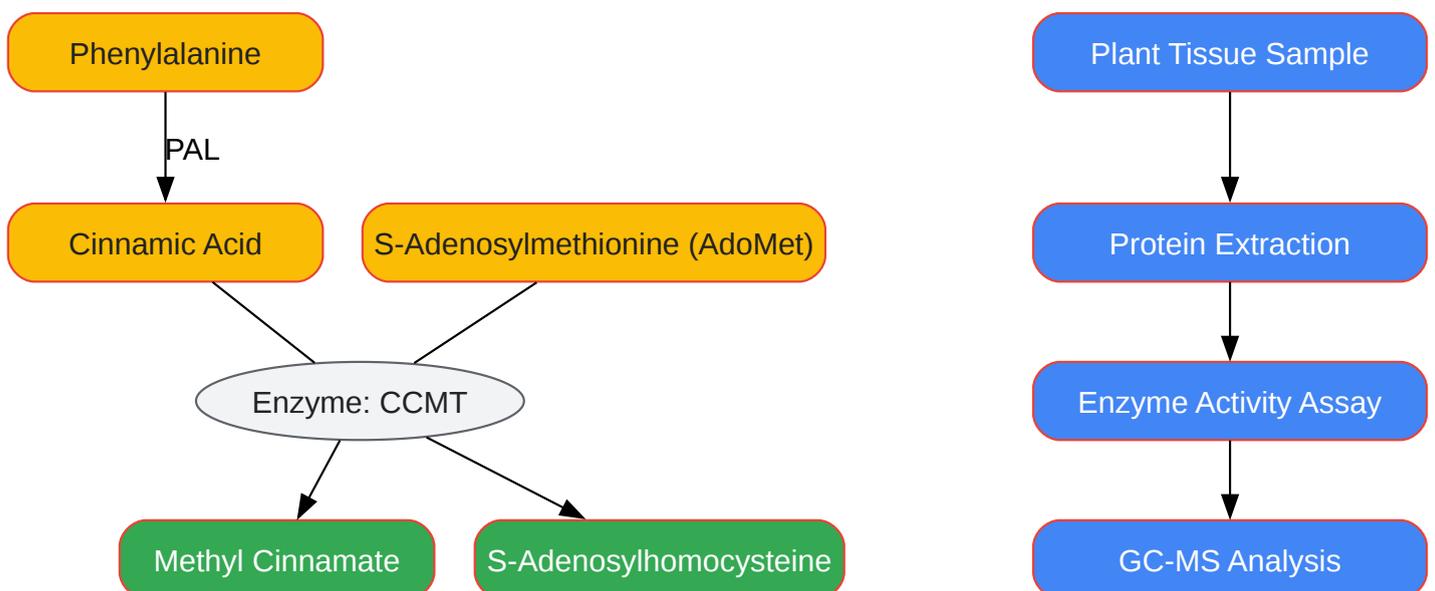
Plant Source	Plant Family	Plant Part	Reported Concentration	Citation
<i>Eucalyptus olida</i>	Myrtaceae	Leaf & Twigs	98% (2-6% fresh weight yield)	[1]
<i>Cinnamomum rhyncophyllum</i>	Lauraceae	Bark & Wood Oil	40.5% - 43.1%	[2]
<i>Cinnamomum rhyncophyllum</i>	Lauraceae	Leaf Oil	4.2%	[2]
<i>Ocimum canum</i> (<i>Ocimum americanum</i>)	Lamiaceae	Not Specified	>50% of essential oil	[1] [3]
<i>Alpinia</i> species (e.g., <i>A. malaccensis</i>)	Zingiberaceae	Not Specified	Up to 80% of essential oil	[3]
Various <i>Ocimum</i> (basil) cultivars	Lamiaceae	Leaf	A key volatile component	[1] [4]

Plant Source	Plant Family	Plant Part	Reported Concentration	Citation
<i>Ocotea quixos</i> (Ishpingo)	Lauraceae	Flower Calices	Identified component	[1]
Strawberry, Sichuan pepper	-	Fruit/Spice	Found naturally	[1]
Various Orchids (e.g., <i>Stanhopea embreei</i>)	Orchidaceae	Flower	Component of floral scent	[1] [4]

Biosynthesis and Experimental Analysis

In plants, **methyl cinnamate** is synthesized by an enzyme known as **cinnamate/p-coumarate carboxyl methyltransferase (CCMT)** [4]. This enzyme catalyzes the transfer of a methyl group from S-adenosylmethionine (AdoMet) to the carboxyl group of cinnamic acid, producing **methyl cinnamate**.

The following diagram illustrates this biosynthetic pathway and a common experimental workflow for its investigation:



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Biosynthetic pathway of **methyl cinnamate** and associated experimental workflow.

Detailed Experimental Protocol for Analysis

- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:** Metabolite content is analyzed by extracting leaf tissues with organic solvents like ethyl acetate. The extracted volatiles are then injected into a GC-MS system for separation and identification. **Methyl cinnamate** is identified by its characteristic retention time and mass spectrum, and quantified based on the peak area in the total ion chromatogram [4].
- **Enzyme Activity Assay for CCMT:** Cell-free protein extracts are prepared from plant tissues, particularly glandular trichomes. The assay mixture typically includes the protein extract, a buffer (e.g., potassium phosphate buffer, pH 7.5), the substrate (e.g., cinnamic acid), and the methyl donor (e.g., AdoMet). Incubations are performed, and the reaction is stopped, often with HCl. The product, **methyl cinnamate**, is extracted with an organic solvent like hexane and quantified using GC-MS or by measuring radioactivity if a labeled methyl donor is used [4].

Functional Roles and Research Significance

- **Role in Plant-Insect Interactions:** **Methyl cinnamate** is a significant component of floral scents and acts as a signaling molecule, serving as a preferred attractant for male euglossine bees and other pollinators [4].
- **Industrial Production:** Research is focused on engineering microbial cell factories (e.g., *Escherichia coli*) for the *de novo* production of **methyl cinnamate** from simple carbon sources like glucose, providing a sustainable alternative to plant extraction or chemical synthesis [5].

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References

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